

Personal protective equipment for handling Joncryl 586

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Joncryl 586

Cat. No.: B1592602

[Get Quote](#)

Essential Safety and Handling Guide for Joncryl 586

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **Joncryl 586**, a solid acrylic resin commonly used in printing inks and overprint varnishes.^{[1][2]} Adherence to these procedural guidelines is critical for ensuring laboratory safety and operational integrity.

Key Safety and Physicochemical Properties

For quick reference, the following table summarizes the key safety and physicochemical properties of **Joncryl 586**. This information is compiled from available technical datasheets and safety information for related products.

Property	Value	Source
Chemical Name	Acrylic Resin	[2]
Appearance	Clear solid resin	[3]
Primary Hazards	May form combustible dust concentrations in air	[4]
Eye Contact	May cause irritation.	[4]
Skin Contact	May cause irritation upon prolonged contact.	[4]
Inhalation	Dust may cause respiratory tract irritation.	[4]
Ingestion	Not a likely route of exposure.	
Molecular Weight (Mw)	4,500 - 5,700 g/mol	[3]
Acid Number	110 - 120 mg KOH/g	[3]
Glass Transition (Tg)	60 - 66 °C	[3]

Note: The hazard information is partially inferred from the Safety Data Sheet for the similar product, Joncryl 587, and general knowledge of acrylic resins. Always consult the specific Safety Data Sheet for **Joncryl 586** provided by the manufacturer for the most accurate and comprehensive information.[5]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **Joncryl 586**, the following personal protective equipment is essential. These recommendations are based on the Safety Data Sheet for the closely related product, Joncryl 587.[4]

- **Eye Protection:** Safety glasses with side-shields are required to protect against dust particles.[4]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) should be worn to prevent skin contact.

- Respiratory Protection: In situations where dust may be generated, a NIOSH-approved particulate respirator is necessary.^[4]
- Body Protection: A lab coat or protective coveralls should be worn to minimize skin exposure.^[4]

Operational Plan for Safe Handling

Follow this step-by-step guide for the safe handling of **Joncryl 586** in a laboratory setting.

Pre-Handling

- Consult the Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **Joncryl 586**.
- Ensure Proper Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of any dust.
- Assemble PPE: Put on all required personal protective equipment as outlined above.

Handling

- Dispensing: Carefully weigh and dispense the solid resin to minimize dust generation.
- Solution Preparation: When preparing solutions, slowly add the solid **Joncryl 586** to the solvent to avoid splashing.
- Avoid Inhalation: Handle the material in a way that minimizes the creation of airborne dust.
- Prevent Contact: Avoid direct contact with the skin and eyes.

Post-Handling

- Decontamination: Clean the work area thoroughly after handling.
- Hand Washing: Wash hands with soap and water after removing gloves.
- Storage: Store **Joncryl 586** in a tightly sealed container in a cool, dry, and well-ventilated place away from ignition sources.

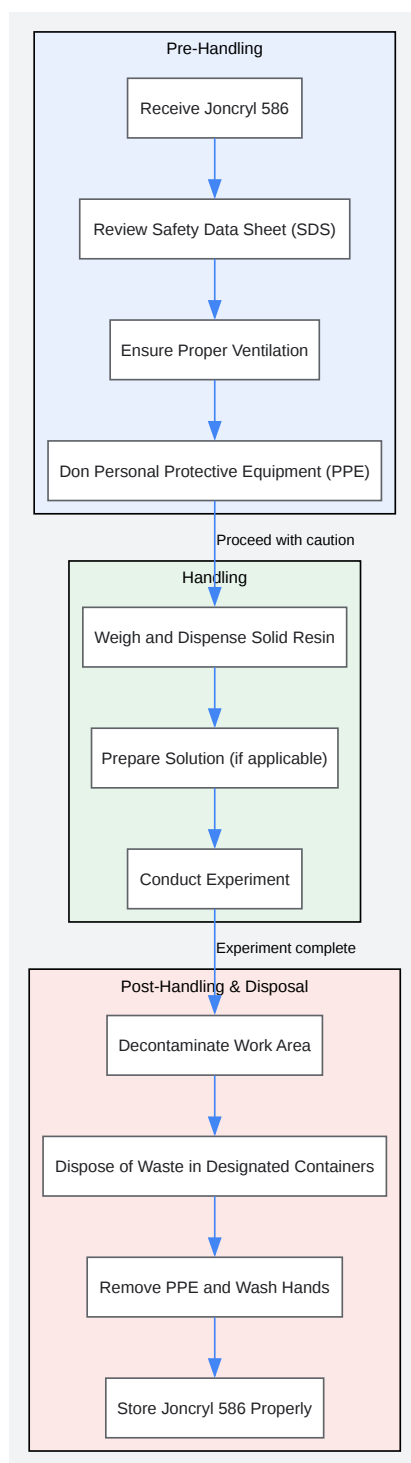
Disposal Plan

All waste materials should be handled in accordance with local, state, and federal regulations.

- Solid Waste: Collect solid **Joncryl 586** waste and contaminated materials (e.g., paper towels, gloves) in a designated, labeled waste container.
- Liquid Waste: Dispose of solutions containing **Joncryl 586** in a designated hazardous waste container. Do not pour down the drain.
- Container Disposal: Empty containers should be triple-rinsed and disposed of according to institutional guidelines.

Safe Handling Workflow

The following diagram illustrates the complete workflow for the safe handling of **Joncryl 586**, from receipt of the material to its final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Joncryl 586**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. explore.azelis.com [explore.azelis.com]
- 2. specialchem.com [specialchem.com]
- 3. basf.com [basf.com]
- 4. dispersions-resins-products.basf.us [dispersions-resins-products.basf.us]
- 5. xtgchem.cn [xtgchem.cn]
- To cite this document: BenchChem. [Personal protective equipment for handling Joncryl 586]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1592602#personal-protective-equipment-for-handling-joncryl-586>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com